

Safeguarding Your Laboratory: Proper Disposal of 2-Methoxyethoxymethyl Chloride

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Compound of Interest

Compound Name: *2-Methoxyethoxymethyl chloride*

Cat. No.: *B142252*

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For researchers and scientists engaged in drug development and other advanced chemical syntheses, the responsible management of chemical reagents is a cornerstone of laboratory safety and environmental stewardship. **2-Methoxyethoxymethyl chloride** (MEM-Cl), a common protecting group for alcohols, is also a flammable, toxic, and suspected carcinogenic compound, necessitating strict adherence to proper disposal protocols. This guide provides essential, step-by-step procedures for the safe handling and disposal of MEM-Cl, ensuring the well-being of laboratory personnel and compliance with regulatory standards.

Immediate Safety and Handling

Before initiating any disposal procedure, it is crucial to be fully aware of the hazards associated with **2-Methoxyethoxymethyl chloride**.^{[1][2]} This compound is classified as a hazardous substance with multiple risk factors.

Personal Protective Equipment (PPE): Strict adherence to PPE protocols is mandatory when handling MEM-Cl waste.^{[1][3]} This includes:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).^[1]
- Eye Protection: Safety goggles and a face shield.^[1]
- Lab Attire: A lab coat or a chemical-resistant apron and closed-toe shoes.^[1]

- Respiratory Protection: All handling of MEM-Cl waste should be conducted in a well-ventilated area or under a chemical fume hood.[1][3]

Quantitative Data Summary

The following table summarizes key quantitative and safety data for **2-Methoxyethoxymethyl chloride**, offering a quick reference for safe handling and disposal.

Property	Value
CAS Number	3970-21-6
Molecular Formula	C4H9ClO2
UN Number	UN1992[1][3]
Hazard Class	3 (Flammable Liquid)[1]
Subsidiary Hazard Class	6.1 (Toxic)[1]
Packing Group	III[1]
Flash Point	54 °C (129.2 °F) - closed cup[4]
Storage Temperature	2-8°C[3][4]

Step-by-Step Disposal Procedure

The proper disposal of **2-Methoxyethoxymethyl chloride** waste is a multi-step process that prioritizes safety and regulatory compliance. Do not dispose of this chemical down the drain or mix it with general laboratory trash.[1]

1. Waste Collection:

- Collect all waste containing **2-Methoxyethoxymethyl chloride** in a designated and compatible hazardous waste container.[1]
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**2-Methoxyethoxymethyl chloride**".[1]

- Ensure the container is tightly sealed to prevent the release of flammable and toxic vapors.
[\[1\]](#)[\[3\]](#)

2. Waste Storage:

- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- The storage area should be secure and accessible only to authorized personnel.[\[1\]](#)

3. Professional Disposal:

- Arrange for the collection of the hazardous waste by a licensed and certified waste disposal contractor.[\[1\]](#)
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **2-Methoxyethoxymethyl chloride**.[\[1\]](#)
- Observe all federal, state, and local regulations when disposing of this substance.[\[5\]](#)

4. Empty Container Disposal:

- If a container is empty, it should be triple-rinsed with a suitable solvent.[\[1\]](#)
- The rinsate must be collected and treated as hazardous waste.[\[1\]](#)
- Once properly decontaminated, the empty container can be disposed of as non-hazardous waste, if permitted by local regulations.[\[1\]](#)

Experimental Protocol: Spill Neutralization and Cleanup

In the event of a **2-Methoxyethoxymethyl chloride** spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.[\[1\]](#)

Materials:

- Inert absorbent material (e.g., vermiculite, sand, or earth).[\[1\]](#)[\[3\]](#)

- A designated and labeled container for hazardous waste.
- Appropriate Personal Protective Equipment (PPE).
- Non-sparking tools.[\[1\]](#)[\[2\]](#)

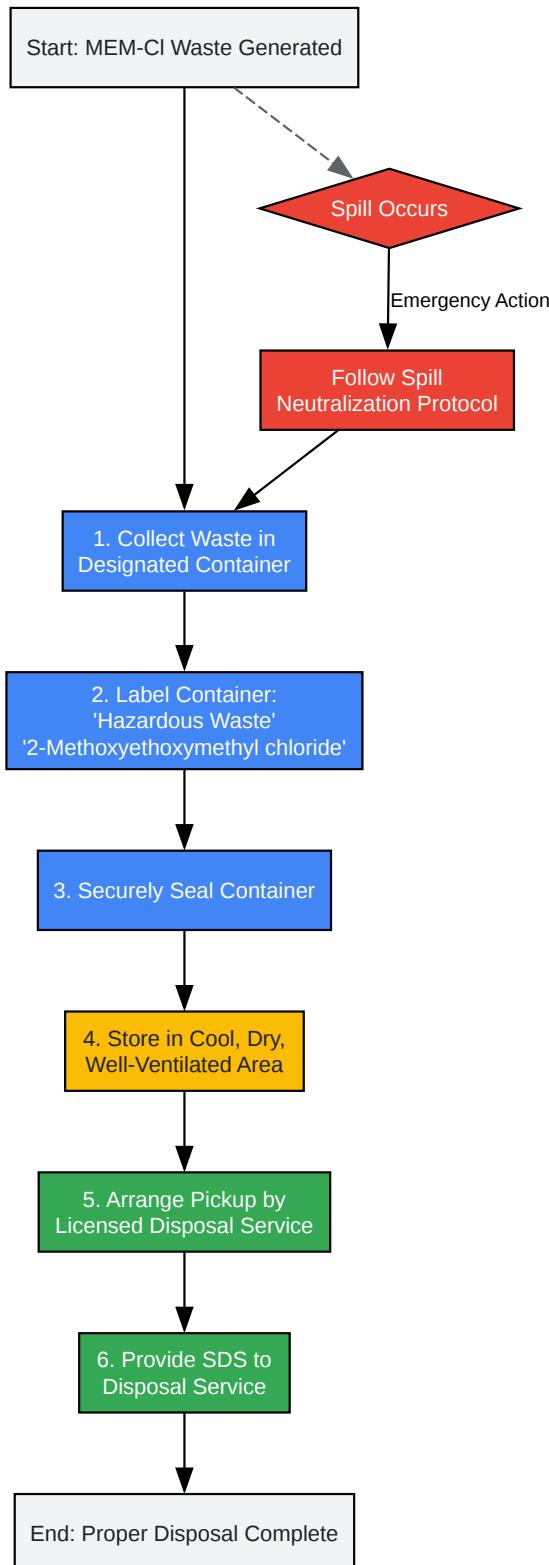
Procedure:

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area and ensure adequate ventilation.[\[1\]](#) Remove all sources of ignition.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Contain the Spill: Prevent the further spread of the liquid. If it is safe to do so, stop the leak.
[\[1\]](#)
- Absorb the Spill: Cover the spill with an inert, non-combustible absorbent material.[\[1\]](#)
- Collect Waste: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled hazardous waste container.[\[1\]](#)[\[2\]](#)
- Decontaminate the Area: Clean the spill area thoroughly with a suitable decontamination agent.
- Dispose of Waste: The collected spill waste must be disposed of as hazardous waste, following the procedures outlined above.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Methoxyethoxymethyl chloride**.

2-Methoxyethoxymethyl Chloride Disposal Workflow

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- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of 2-Methoxyethoxymethyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b142252#2-methoxyethoxymethyl-chloride-proper-disposal-procedures>

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